

Long-term storage stability of MP-513 hydrobromide hydrate solutions

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Compound of Interest

Compound Name: MP-513 (hydrobromide hydrate)

Cat. No.: B10815342

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Technical Support Center: MP-513 Hydrobromide Hydrate Solutions

Welcome to the comprehensive technical support guide for the long-term storage and stability of MP-513 (Teneligliptin) hydrobromide hydrate solutions. This resource is designed for researchers, scientists, and drug development professionals to provide in-depth, field-proven insights into maintaining the integrity of your experimental solutions. Here, we will address common challenges and provide actionable, scientifically-grounded protocols to ensure the reliability and reproducibility of your results.

Frequently Asked Questions (FAQs)

Q1: What are the primary factors that can compromise the stability of my MP-513 hydrobromide hydrate solution?

A1: MP-513 (Teneligliptin) is susceptible to degradation under several conditions. The principal factors that can affect the stability of your solution are exposure to basic (alkaline) conditions, oxidative stress, and high temperatures.^{[1][2][3]} Some degradation, although to a lesser extent in some studies, has also been observed under acidic and photolytic (UV light) conditions.^{[1][4]}

Q2: I've observed unexpected peaks in my HPLC analysis of an aged MP-513 solution. What could these be?

A2: Unexpected peaks are likely degradation products. Forced degradation studies have identified several potential breakdown products of Teneligliptin. Under basic, oxidative, and thermal stress, the parent molecule can fragment. For instance, mass spectrometry data from such studies have shown major degradation peaks at m/z values of 375.72, 354.30, 310.30, 214.19, 155.65, 138.08, and 136.18.[2][3][5] The presence of these indicates a loss of integrity of the active compound.

Q3: What is the recommended solvent and storage procedure for preparing a stock solution of MP-513 hydrobromide hydrate?

A3: For long-term storage, it is advisable to prepare stock solutions in organic solvents such as Dimethyl Sulfoxide (DMSO), ethanol, or Dimethylformamide (DMF).[1][6] The solubility is approximately 30 mg/mL in DMSO and DMF, and 2 mg/mL in ethanol.[1][6] These stock solutions should be stored at -20°C or -80°C.[6][7] For aqueous solutions, the solubility in PBS (pH 7.2) is approximately 10 mg/mL; however, it is recommended not to store aqueous solutions for more than one day.[1][6]

Q4: How should I handle the solid MP-513 hydrobromide hydrate powder to ensure its long-term stability?

A4: The solid powder should be stored in a tightly sealed container, desiccated, and kept at -20°C for long-term stability.[8] It is also important to protect it from moisture.[7]

Troubleshooting Guide: Common Stability Issues

This section addresses specific issues you might encounter during your experiments and provides actionable troubleshooting steps.

Issue 1: Rapid Loss of Potency in Aqueous Solutions

- Symptom: A significant decrease in the peak area of the parent compound (MP-513) in HPLC analysis of an aqueous solution stored for more than a day.

- Probable Cause: Hydrolysis and/or oxidative degradation. Tenzelaplatin shows susceptibility to degradation in aqueous environments, particularly under neutral to basic conditions.
- Troubleshooting Steps:
 - pH Control: Ensure the pH of your aqueous solution is neutral or slightly acidic. Avoid preparing or storing solutions in basic buffers.[1]
 - Fresh Preparation: Prepare aqueous solutions fresh for each experiment. It is not recommended to store aqueous solutions for more than 24 hours.[1][6]
 - Use Organic Stock: For serial dilutions, start with a concentrated stock solution in a recommended organic solvent like DMSO and dilute into your aqueous buffer immediately before use.

Issue 2: Appearance of Particulates or Cloudiness in Stored Solutions

- Symptom: The solution, which was initially clear, has become cloudy or contains visible particulates after storage.
- Probable Cause: Precipitation of the compound due to exceeding its solubility limit in the chosen solvent or temperature fluctuations. This can also be a sign of degradation where the degradation products are less soluble.
- Troubleshooting Steps:
 - Verify Concentration: Ensure the concentration of your solution does not exceed the known solubility of MP-513 in that specific solvent and at the storage temperature.
 - Solvent Choice: If you observe precipitation in an aqueous solution, consider preparing a fresh solution or using a stock solution in an organic solvent for further dilutions.[1]
 - Storage Temperature: Avoid repeated freeze-thaw cycles, which can promote precipitation. [7] Aliquot your stock solutions into smaller, single-use volumes.

Issue 3: Inconsistent Results Between Experiments

- Symptom: High variability in experimental outcomes when using the same nominal concentration of MP-513 solution.
- Probable Cause: Inconsistent concentration of the active compound due to ongoing, unnoticed degradation.
- Troubleshooting Steps:
 - Implement a Stability Testing Protocol: Regularly check the purity and concentration of your stock and working solutions using a validated stability-indicating HPLC method (see protocol below).
 - Control Environmental Factors: Protect your solutions from light by using amber vials or wrapping containers in foil.^[1] Store solutions at the recommended temperature and avoid exposure to oxidizing agents.^[1]

Experimental Protocols

Protocol 1: Preparation of a Stock Solution of MP-513 Hydrobromide Hydrate

This protocol outlines the procedure for preparing a stable stock solution for long-term storage.

- Materials:
 - MP-513 hydrobromide hydrate powder
 - Anhydrous DMSO, ethanol, or DMF
 - Sterile, amber microcentrifuge tubes or vials
- Procedure:
 - Equilibrate the MP-513 hydrobromide hydrate powder to room temperature before opening the container to prevent condensation.
 - Weigh the desired amount of powder in a sterile microcentrifuge tube.

- Add the appropriate volume of the chosen organic solvent (e.g., DMSO) to achieve the desired concentration (e.g., 30 mg/mL).
- Vortex or sonicate briefly to ensure complete dissolution.
- Aliquot the stock solution into single-use amber vials to minimize freeze-thaw cycles and light exposure.
- Store the aliquots at -20°C or -80°C.

Protocol 2: Stability-Indicating RP-HPLC Method for MP-513

This protocol provides a general framework for a stability-indicating RP-HPLC method to separate MP-513 from its degradation products. This method is based on several published studies.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[9\]](#)[\[10\]](#)

- Instrumentation:
 - HPLC system with a UV detector
 - C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size)
- Chromatographic Conditions:
 - Mobile Phase: A mixture of a phosphate buffer (e.g., pH 6.0) and acetonitrile (e.g., 60:40 v/v).[\[3\]](#) Note: The exact pH and ratio may need optimization for your specific system and column.
 - Flow Rate: 1.0 mL/min.[\[2\]](#)[\[3\]](#)[\[4\]](#)
 - Column Temperature: Ambient or controlled at 30°C.[\[4\]](#)
 - Detection Wavelength: 246 nm or 254 nm.[\[3\]](#)[\[4\]](#)
 - Injection Volume: 10 µL.[\[4\]](#)
- Procedure:

- Prepare the mobile phase and degas it before use.
- Equilibrate the column with the mobile phase for at least 30 minutes or until a stable baseline is achieved.
- Prepare your MP-513 solution samples (both fresh and aged/stressed) by diluting them to a suitable concentration (e.g., 20 µg/mL) with the mobile phase.[4]
- Inject the samples into the HPLC system.
- Analyze the resulting chromatograms. The retention time for Teneligliptin is typically around 2.8 minutes under these conditions, but will vary based on the exact parameters. [4] Degradation products will appear as separate peaks.

Data Presentation

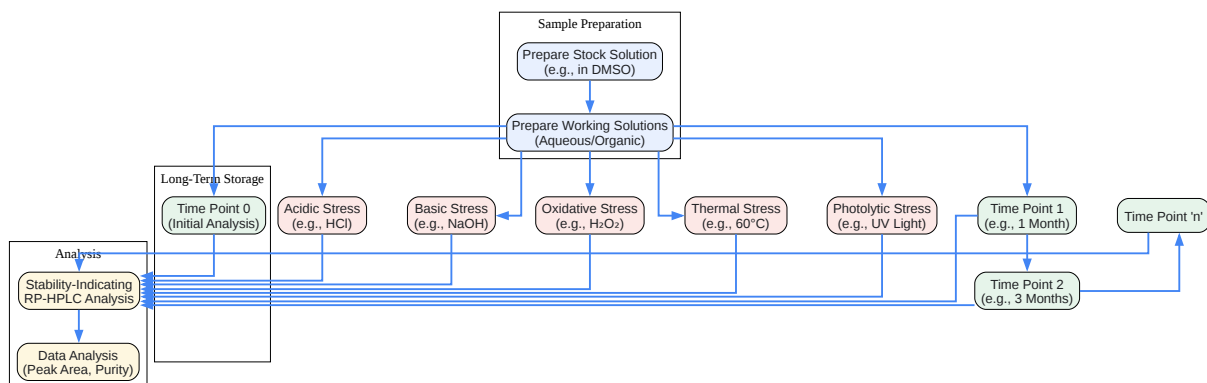
Table 1: Summary of Forced Degradation Studies on Teneligliptin (MP-513)

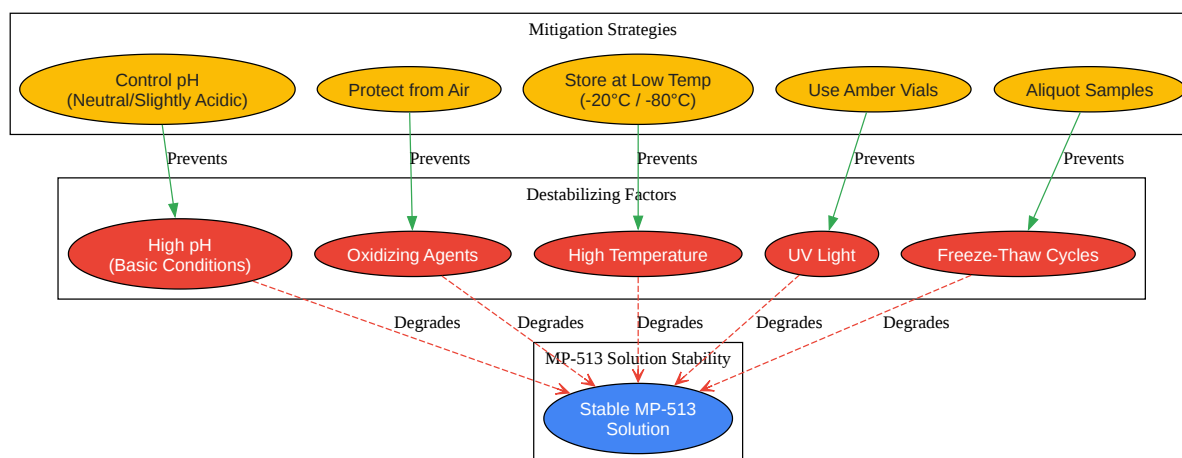
Stress Condition	Reagents and Conditions	Observed Degradation	Reference(s)
Acidic Hydrolysis	2 N HCl, refluxed at 60°C for 30 min	~3.66%	[4]
Alkaline Hydrolysis	2 N NaOH, refluxed at 60°C for 30 min	~2.75%	[4]
Oxidative Degradation	20% v/v H ₂ O ₂ , refluxed at 60°C for 30 min	~1.01%	[4]
Thermal Degradation	105°C for 6 hours	< 1%	[4]
Photostability	UV light for 7 days	< 1%	[4]
Neutral Hydrolysis	Refluxed in water at 60°C for 6 hours	< 1%	[4]

Note: The percentage of degradation can vary depending on the specific experimental conditions.

Visualizations

Experimental Workflow for Stability Testing





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Caption: Factors influencing MP-513 solution stability and mitigation.

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